

Application Note: Synthesis Protocol for 2-((2-Bromophenyl)amino)acetic Acid

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Compound of Interest

Compound Name: 2-((2-Bromophenyl)amino)acetic acid

CAS No.: 40789-38-6

Cat. No.: B1268208

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Abstract & Scope

This application note details a robust, scalable protocol for the synthesis of **2-((2-Bromophenyl)amino)acetic acid** (also known as N-(2-bromophenyl)glycine). This compound is a critical intermediate in the synthesis of indole derivatives, oxindoles, and non-steroidal anti-inflammatory drug (NSAID) analogs (e.g., Diclofenac precursors).

The method utilizes a direct nucleophilic substitution (N-alkylation) of 2-bromoaniline with chloroacetic acid in an aqueous buffer system. This route is selected for its atom economy, avoidance of toxic ester intermediates, and facile workup via pH-controlled precipitation.

Key Advantages of this Protocol:

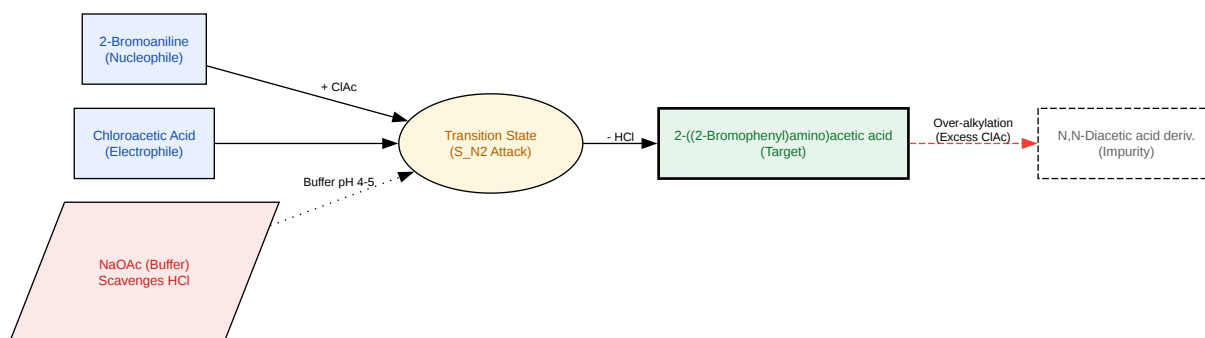
- **Selectivity:** Optimized buffer conditions minimize the formation of the N,N-dialkylated byproduct.
- **Scalability:** The aqueous-based workflow eliminates the need for complex chromatographic purification.

- Safety: Avoids the use of lachrymatory ethyl bromoacetate.

Reaction Scheme & Logic

The synthesis proceeds via an SN2 mechanism where the amino group of 2-bromoaniline displaces the chloride of the chloroacetate. The presence of the ortho-bromo substituent introduces steric hindrance, which beneficially reduces the rate of over-alkylation (formation of the di-acid) but necessitates vigorous reflux conditions to drive the mono-alkylation to completion.

Mechanistic Pathway (Graphviz)



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Figure 1: Reaction pathway illustrating the mono-alkylation of 2-bromoaniline and the buffering role of Sodium Acetate.

Materials & Reagents

Reagent	CAS No.[1]	MW (g/mol)	Equiv.	Role
2-Bromoaniline	615-36-1	172.02	1.0	Starting Material (Nucleophile)
Chloroacetic Acid	79-11-8	94.50	1.2	Reagent (Electrophile)
Sodium Acetate (Trihydrate)	6131-90-4	136.08	1.5	Base / Buffer
Water (Deionized)	7732-18-5	18.02	Solvent	Reaction Medium
Hydrochloric Acid (conc.)	7647-01-0	36.46	N/A	Workup (Precipitation)
Ethanol (95%)	64-17-5	46.07	N/A	Recrystallization Solvent

Safety Note: Chloroacetic acid is highly corrosive and toxic by skin absorption. 2-Bromoaniline is toxic if swallowed or inhaled. All operations must be performed in a fume hood with appropriate PPE (nitrile gloves, safety goggles).

Experimental Protocol

Phase 1: Reaction Setup

- Dissolution: In a 500 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve Chloroacetic acid (11.3 g, 120 mmol) in Water (150 mL).
- Buffering: Slowly add Sodium Acetate Trihydrate (20.4 g, 150 mmol) to the solution. Stir until fully dissolved.
 - Note: The solution pH should be approximately 4–5. This weakly acidic/buffered environment encourages the nucleophilic attack while preventing the hydrolysis of chloroacetic acid to glycolic acid.
- Addition: Add 2-Bromoaniline (17.2 g, 100 mmol) to the aqueous mixture. The aniline may form an emulsion or oil droplets; this is normal.

Phase 2: Synthesis (Reflux)[2]

- Heating: Heat the reaction mixture to a vigorous reflux (approx. 100°C internal temperature).
- Monitoring: Maintain reflux for 6–8 hours.
 - In-Process Control (IPC): Monitor by TLC (Silica gel, Ethyl Acetate:Hexane 1:1). The starting 2-bromoaniline (high R_f) should disappear, and a new spot (lower R_f, acidic) should appear.
 - Expert Insight: Due to the ortho-bromo steric hindrance, this reaction is slower than with unsubstituted aniline. If >10% starting material remains after 8 hours, add an additional 0.2 eq of Chloroacetic acid and NaOAc and reflux for 2 more hours.

Phase 3: Workup & Isolation[2]

- Cooling: Allow the reaction mixture to cool to room temperature (20–25°C). The reaction mixture may appear as a dark solution or suspension.
- Precipitation: Place the flask in an ice bath (0–5°C). Slowly acidify the mixture by dropwise addition of conc. HCl until the pH reaches ~2.0.
 - Mechanism:[2][3][4][5][6][7][8] The product exists as a sodium salt in the reaction. Acidification protonates the carboxylate, generating the free acid which is less soluble in cold water.
- Filtration: Stir the cold suspension for 30 minutes to ensure complete precipitation. Filter the solid precipitate using a Buchner funnel.
- Washing: Wash the filter cake with ice-cold water (2 x 20 mL) to remove residual salts (NaCl, NaOAc) and unreacted chloroacetic acid.

Phase 4: Purification (Recrystallization)

- Solvent: Transfer the crude solid to a clean flask. Add 95% Ethanol (approx. 5 mL per gram of crude).

- Dissolution: Heat to reflux until the solid dissolves. If insoluble particles remain (inorganic salts), filter the hot solution.
- Crystallization: Allow the filtrate to cool slowly to room temperature, then refrigerate at 4°C overnight.
- Final Isolation: Filter the crystals, wash with a small amount of cold ethanol, and dry in a vacuum oven at 50°C for 6 hours.

Critical Process Parameters (CPPs) & Troubleshooting

Parameter	Specification	Impact of Deviation
Reaction pH	4.0 – 5.0	< 4: Protonation of aniline reduces nucleophilicity (slow reaction).> 7: Hydrolysis of chloroacetic acid; increased dialkylation risk.
Stoichiometry	1.2 eq Electrophile	< 1.0: Incomplete conversion.> 2.0: Formation of N,N-diacetic acid impurity.
Temperature	Reflux (100°C)	Low Temp: Reaction stalls due to steric barrier of Br-group.

Troubleshooting Guide

- Issue: Oiling out of product.
 - Cause: Impurities or insufficient acidification.
 - Solution: Decant the aqueous layer, dissolve the oil in dilute NaOH, extract with ether (to remove unreacted aniline), then re-acidify the aqueous layer to precipitate the product.
- Issue: Low Yield (<50%).
 - Cause: High solubility of the amino acid in water.

- Solution: Concentrate the mother liquor by 50% volume before cooling. Ensure pH is exactly at the isoelectric point (approx pH 2-3 for this derivative).

Analytical Characterization

Expected Data for **2-((2-Bromophenyl)amino)acetic acid**:

- Appearance: Off-white to beige crystalline solid.
- Melting Point: 148–150 °C (Lit. value for N-(4-bromophenyl)glycine is similar; ortho-isomers often have slightly lower MP due to crystal packing disruption).
- ¹H NMR (400 MHz, DMSO-d₆):
 - 12.6 (s, 1H, -COOH)
 - 7.45 (dd, 1H, Ar-H3)
 - 7.15 (t, 1H, Ar-H5)
 - 6.65 (d, 1H, Ar-H6)
 - 6.55 (t, 1H, Ar-H4)
 - 5.80 (br s, 1H, -NH)
 - 3.95 (s, 2H, -CH₂-)
- Mass Spectrometry (ESI): m/z 229.9/231.9 [M+H]⁺ (Characteristic 1:1 bromine isotope pattern).

References

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 - Title: A mild and efficient synthesis of N-aryl glycines by the rearrangement of 2-chloro-N-aryl acetamides.
 - Source: RSC Advances, 2014, 4, 3423-3428.
 - URL: [\[Link\]](#)

- Alkylation Protocol Grounding
 - Title: Optimization of the Synthesis of N-Phenylglycine.
 - Source: Organic Syntheses, Coll.[9] Vol. 1, p.448 (1941); Vol. 2, p.15 (1922). (The foundational protocol for aniline alkylation with chloroacetic acid).
 - URL: [\[Link\]](#)
- Safety Data (MSDS)
 - Title: 2-Bromoaniline Safety D
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 - URL: [\[Link\]](#)

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